

1-(4-Chloro-2-methylphenyl)ethanone suppliers

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Compound of Interest

Compound Name:	1-(4-Chloro-2-methylphenyl)ethanone
CAS No.:	37074-38-7
Cat. No.:	B1313566

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An In-Depth Technical Guide to **1-(4-Chloro-2-methylphenyl)ethanone** for Advanced Research Applications

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals working with **1-(4-Chloro-2-methylphenyl)ethanone**. It moves beyond a simple cataloging of facts to provide a deeper understanding of its synthesis, quality control, and strategic application as a pivotal chemical intermediate.

Compound Profile and Strategic Importance

1-(4-Chloro-2-methylphenyl)ethanone, also known as 4-Chloro-2-methylacetophenone, is an aromatic ketone that serves as a versatile building block in organic synthesis.^{[1][2]} Its strategic value lies in the specific arrangement of its functional groups: a reactive ketone, a directing methyl group, and a chlorine atom that can participate in or influence subsequent chemical transformations. This trifecta of features makes it a sought-after precursor for constructing more complex molecular architectures, particularly in the synthesis of pharmaceutical agents and agrochemicals.^{[3][4][5]}

Table 1: Core Compound Identifiers

Property	Value
CAS Number	37074-38-7[1][2][6]
Molecular Formula	C ₉ H ₉ ClO[1][6]
Molecular Weight	168.62 g/mol [1][6]
Synonyms	4-Chloro-2-methylacetophenone[1][7]
IUPAC Name	1-(4-chloro-2-methylphenyl)ethanone

Synthesis Pathway: Friedel-Crafts Acylation

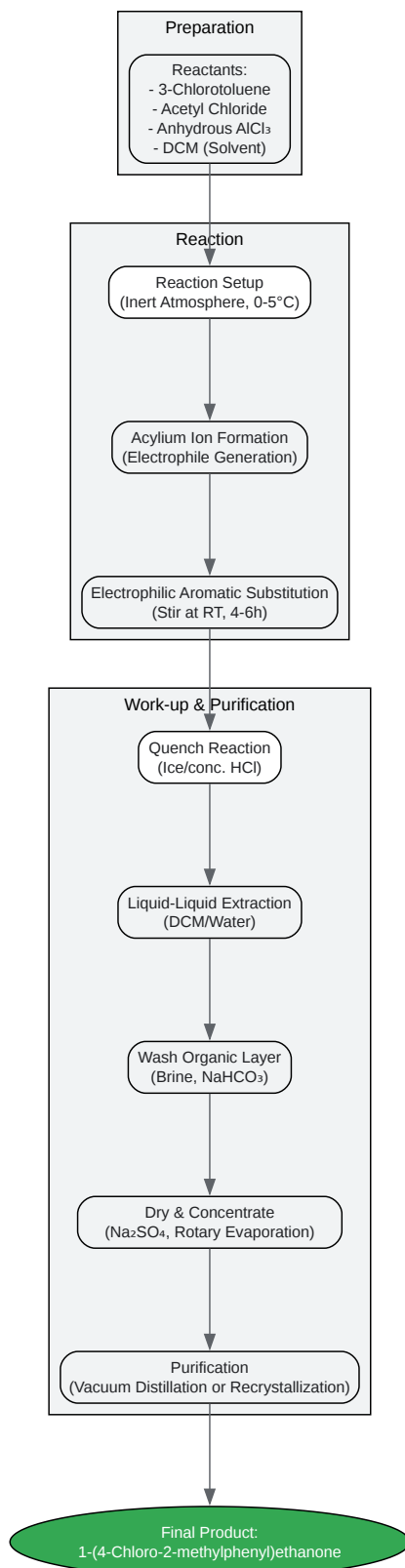
The most prevalent and industrially scalable method for synthesizing **1-(4-Chloro-2-methylphenyl)ethanone** is the Friedel-Crafts acylation of 3-chlorotoluene.[8][9] This classic electrophilic aromatic substitution reaction offers a direct route to the target ketone.

Mechanistic Rationale

The reaction is catalyzed by a strong Lewis acid, typically anhydrous aluminum chloride (AlCl₃). [8][10] The causality of the process unfolds in two critical stages:

- **Generation of the Electrophile:** The Lewis acid catalyst coordinates to the chlorine atom of acetyl chloride, forming a complex. This polarization and subsequent cleavage of the C-Cl bond generates a highly reactive and resonance-stabilized acylium ion (CH₃CO⁺). This step is crucial as it creates the potent electrophile necessary to attack the electron-rich aromatic ring.[9]
- **Electrophilic Aromatic Substitution:** The acylium ion is then attacked by the π-electrons of the 3-chlorotoluene ring. The regioselectivity of this attack is dictated by the directing effects of the existing substituents. The methyl group is an activating, ortho, para-director, while the chlorine atom is a deactivating, ortho, para-director. The combined influence strongly favors acylation at the C4 position, which is para to the chloro group and ortho to the methyl group, yielding the desired product with high selectivity.

Synthesis Workflow Diagram



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Caption: Workflow for the Friedel-Crafts acylation synthesis of **1-(4-chloro-2-methylphenyl)ethanone**.

Step-by-Step Experimental Protocol

This protocol is a representative example and should be adapted and optimized based on laboratory-specific conditions and safety assessments.

- **Setup:** Equip a dry, three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. Place the flask in an ice-water bath.
- **Initial Charge:** Under a nitrogen atmosphere, charge the flask with anhydrous aluminum chloride (AlCl_3 , 1.2 eq) and a dry, inert solvent such as dichloromethane (DCM).
- **Reactant Addition:** Add 3-chlorotoluene (1.0 eq) to the dropping funnel. Add acetyl chloride (1.1 eq) to the stirred AlCl_3 suspension slowly, maintaining the internal temperature below 5°C .
- **Reaction:** After the addition of acetyl chloride, add the 3-chlorotoluene from the dropping funnel dropwise. Once the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, cool the reaction mixture back to 0°C and slowly and carefully pour it onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash sequentially with 1M HCl, saturated sodium bicarbonate (NaHCO_3) solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the resulting crude oil or solid by vacuum distillation or recrystallization from a suitable solvent (e.g., ethanol/water) to yield pure **1-(4-Chloro-2-methylphenyl)ethanone**.

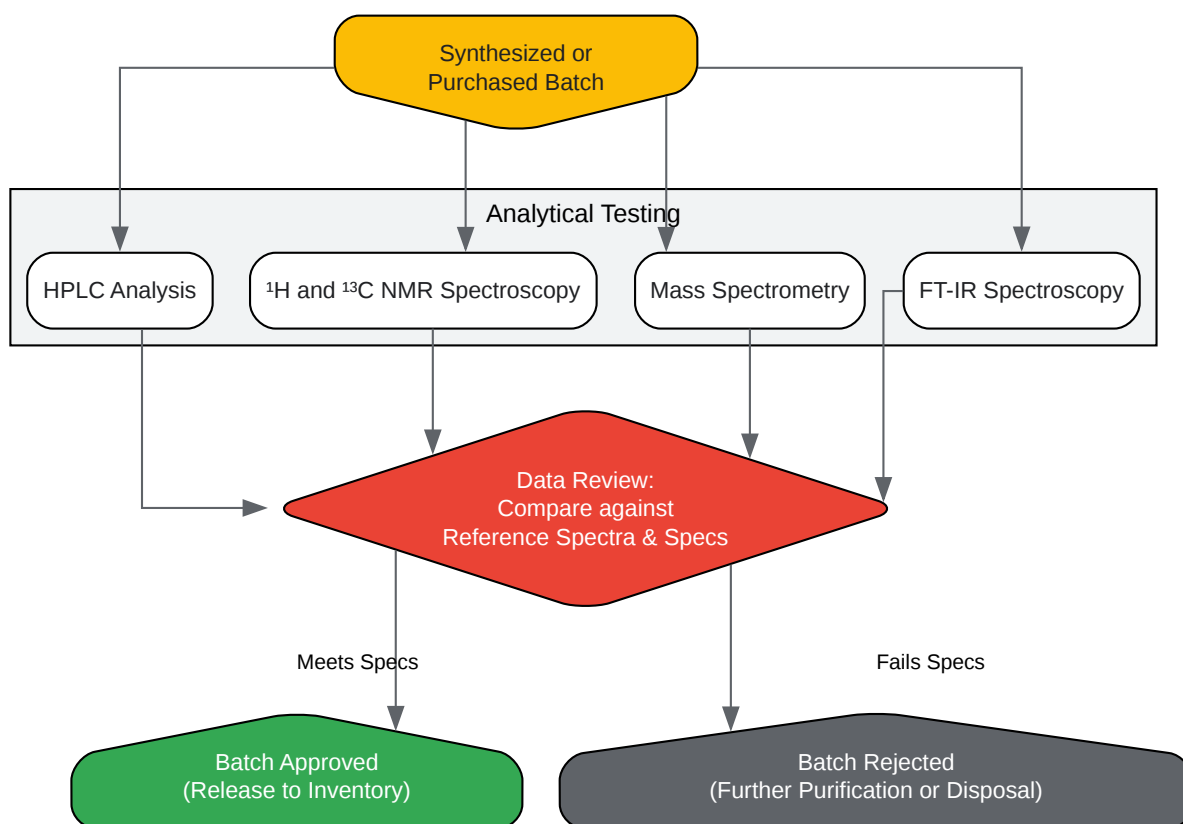
Quality Control and Analytical Characterization

Ensuring the purity and structural integrity of **1-(4-Chloro-2-methylphenyl)ethanone** is paramount for its successful use in subsequent research. A multi-technique approach is required for full validation.

Table 2: Key Analytical Parameters

Technique	Parameter	Expected Result
^1H NMR	Chemical Shift (δ)	Singlet ~ 2.5 ppm (Ar-CH ₃), Singlet ~ 2.6 ppm (-COCH ₃), Multiplets ~ 7.2 - 7.8 ppm (Aromatic protons)
^{13}C NMR	Chemical Shift (δ)	~ 20.0 ppm (Ar-CH ₃), ~ 30.0 ppm (-COCH ₃), ~ 125 - 140 ppm (Aromatic carbons), ~ 198 ppm (C=O)
FT-IR	Wavenumber (cm ⁻¹)	Strong C=O stretch at ~ 1685 cm ⁻¹ , C-Cl stretch at ~ 1050 cm ⁻¹ , Aromatic C-H stretches ~ 3000 - 3100 cm ⁻¹
Mass Spec (EI)	m/z	Molecular ion [M] ⁺ at 168/170 (approx. 3:1 ratio due to ^{35}Cl / ^{37}Cl isotopes), Fragment [M- CH ₃] ⁺ at 153/155
HPLC	Purity	≥ 95 - 99% (depending on grade)

Quality Control Workflow Diagram



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Caption: A standard workflow for the quality control and assurance of **1-(4-chloro-2-methylphenyl)ethanone**.

Sourcing and Procurement

Identifying a reliable supplier is a critical step that impacts research timelines and outcomes. When procuring this intermediate, professionals should prioritize suppliers who provide comprehensive documentation and demonstrate consistent quality.

Key Supplier Selection Criteria:

- **Purity Specification:** Ensure the purity level (e.g., >97% by HPLC) meets the demands of your application.
- **Certificate of Analysis (CoA):** A detailed CoA should be available for each batch, confirming its identity and purity through the analytical methods described above.
- **Safety Data Sheet (SDS):** A comprehensive SDS is mandatory for safe handling and storage.^[1]
- **Availability and Scale:** The supplier should be able to provide quantities ranging from research-scale grams to pilot-scale kilograms.

Table 3: Exemplar Suppliers

Supplier	Noted For
BLDpharm	Offers various purities and package sizes for research and development. ^[2]
ChemicalBook	Aggregates multiple suppliers, allowing for comparison of purity and pricing. ^[7]
Sigma-Aldrich	Provides high-purity grades with extensive supporting documentation for research.
BOC Sciences	Supplies chemical intermediates for pharmaceutical synthesis. ^[11]

Note: This list is for informational purposes and does not constitute an endorsement.

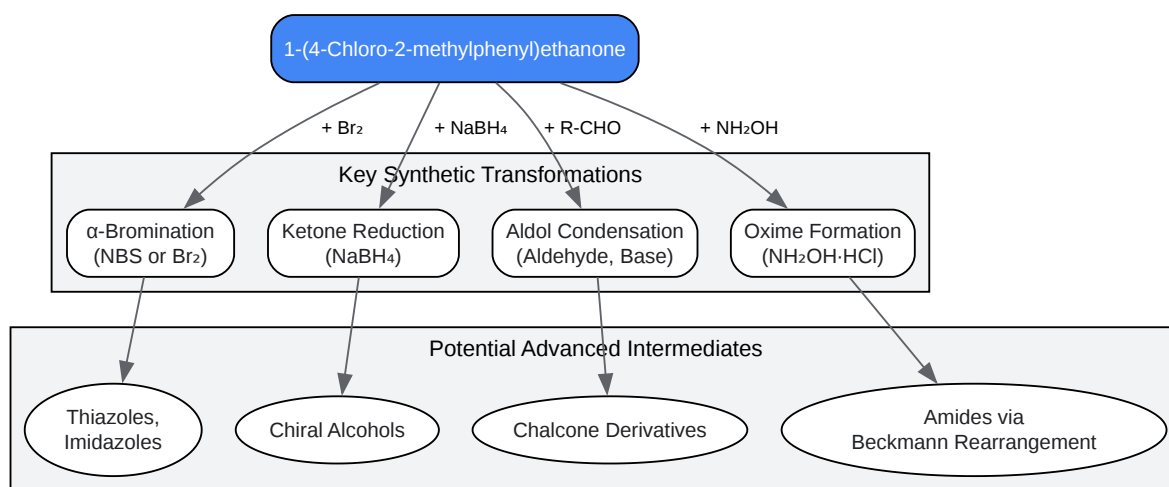
Applications in Drug Discovery and Development

The true utility of **1-(4-Chloro-2-methylphenyl)ethanone** is realized in its role as a versatile scaffold. The ketone functional group is a synthetic linchpin, allowing for a wide array of subsequent reactions.

Common Synthetic Transformations:

- Alpha-Halogenation: Bromination or chlorination at the alpha-position to the ketone (e.g., to form 2-bromo-**1-(4-chloro-2-methylphenyl)ethanone**) creates a potent electrophilic site for introducing nucleophiles, a common strategy in building heterocyclic rings.^[12]
- Reduction: The ketone can be reduced to a secondary alcohol, introducing a new stereocenter and functional group for further elaboration.
- Condensation Reactions: Aldol or similar condensation reactions can be used to form larger carbon skeletons.
- Oxime Formation: Reaction with hydroxylamine can form an oxime, a key intermediate in the Beckmann rearrangement or for synthesis of other nitrogen-containing heterocycles.

Application Pathway Diagram



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Caption: Synthetic utility of **1-(4-chloro-2-methylphenyl)ethanone** as a precursor to advanced intermediates.

Conclusion

1-(4-Chloro-2-methylphenyl)ethanone is more than a simple chemical; it is a strategic tool for molecular architects. A thorough understanding of its synthesis via Friedel-Crafts acylation, the rigorous application of analytical quality control, and the creative exploitation of its reactive ketone functionality are essential for any research program that relies on it. By adhering to the principles of mechanistic understanding and stringent quality validation outlined in this guide, scientists can confidently and efficiently leverage this key intermediate to accelerate the discovery and development of novel chemical entities.

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